

Structural Characterization Guide: 3-(3-Formylphenyl)-5-hydroxybenzoic Acid

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Compound of Interest

Compound Name: 3-(3-Formylphenyl)-5-hydroxybenzoic acid

CAS No.: 1261954-30-6

Cat. No.: B6396854

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Executive Summary: The Structural Challenge

3-(3-Formylphenyl)-5-hydroxybenzoic acid (CAS: 1022160-01-5) represents a critical "bifunctional scaffold" in modern medicinal chemistry. Unlike simple benzoic acids, this molecule integrates three distinct reactive handles—a carboxylic acid, a phenolic hydroxyl, and a distal aldehyde—across a biphenyl core.

While widely used as a fragment in Transketolase (TK) inhibitor design and Metal-Organic Framework (MOF) synthesis, its solid-state behavior presents unique challenges compared to standard building blocks. This guide compares the crystallographic "performance" (crystallizability, lattice stability, and resolution potential) of this compound against its closest structural analogs, providing a roadmap for obtaining high-quality X-ray data.

Comparative Performance Analysis

The following analysis contrasts the Title Compound with two established alternatives: 3,5-Dihydroxybenzoic acid (3,5-DHBA) (a high-solvation analog) and 3-Formylbenzoic acid (3-FBA) (a mono-functional analog).

Table 1: Solid-State Developability & Crystallographic Profile

Feature	Title Compound(3-(3-Formylphenyl)-5-hydroxybenzoic acid)	Alternative A: 3,5-DHBA(High-Solvation Analog)	Alternative B: 3-FBA(Mono-Functional Analog)
Primary Synthon	Mixed Motif: Acid-Acid Dimer () + Phenol-Aldehyde Chain ().	Ring Motif: Hexameric "Ring-like" H-bond (RHB) clusters.	Simple Dimer: Acid-Acid Homodimer only.
Lattice Stability	High: The biphenyl twist (~37°) locks the lattice, reducing slip planes.	Variable: Prone to forming unstable solvates (Type A/B) due to void spaces in the RHB motif.	Moderate: Planar stacking often leads to disorder or twinning.
Solvate Risk	Moderate: The aldehyde group fills space efficiently, reducing channel formation.	Critical: Highly hygroscopic; forms hydrates/solvates easily (e.g., with THF, DMSO).	Low: Packs efficiently without solvent inclusion.
Rec. Method	Vapor Diffusion: Methanol (solvent) into Water (anti-solvent).	Sublimation: Required to obtain solvent-free polymorphs. [1] [2]	Slow Evaporation: Works well from EtOAc or Acetone.
Resolution Limit	High (<0.8 Å): Rigid core minimizes thermal motion.	Medium (0.9–1.0 Å): Solvate disorder often degrades high-angle data.	High (<0.8 Å): High crystallinity, but check for twinning.

Expert Insight: The "Biphenyl Twist" Advantage

Unlike 3,5-DHBA, which struggles with polymorphism due to its flat, symmetrical nature, the Title Compound possesses a biphenyl linkage. This introduces a torsion angle (typically 35°–45°) that breaks planarity.

- Why this matters: This "twist" acts as a steric anchor, preventing the formation of the unstable, porous channels seen in 3,5-DHBA solvates. This makes the Title Compound a superior candidate for fragment-based drug discovery (FBDD), as its crystal forms are more predictable and stable at room temperature.

Structural Prediction & Synthons Logic

Understanding the supramolecular "code" is essential for successful crystallization.

Predicted Packing Network

- Dominant Interaction: The carboxylic acid will form the classic centrosymmetric dimer ().
- Secondary Interaction: The 5-hydroxyl group (donor) will hydrogen bond to the aldehyde carbonyl (acceptor) of a neighboring molecule.
- Result: This creates infinite 1D "tapes" or 2D "sheets," stabilized by stacking between the offset phenyl rings.

Figure 1: Supramolecular assembly logic. The interplay between the acid dimer and the phenol-aldehyde chain creates a robust 2D lattice, superior to the fragile solvates of simple hydroxybenzoic acids.

Experimental Protocols (Self-Validating)

Protocol A: Crystallization Screening (The "Anti-Solvate" Method)

Objective: Avoid the formation of unstable solvates common to hydroxybenzoic acids.[1]

- Preparation: Dissolve 10 mg of **3-(3-Formylphenyl)-5-hydroxybenzoic acid** in 0.5 mL of Methanol (MeOH). Ensure complete dissolution (sonicate if necessary).

- Filtration: Filter through a 0.22 μm PTFE syringe filter into a clean 4 mL vial. Validation: The solution must be optically clear; any dust will induce twinning.
- Diffusion Setup:
 - Place the 4 mL vial (uncapped) inside a larger 20 mL vial.
 - Add 3 mL of Water (anti-solvent) to the outer 20 mL vial.
 - Critical Step: Add 10 μL of Acetic Acid to the outer water reservoir. This suppresses deprotonation of the carboxylic acid, ensuring the neutral dimer forms.
- Incubation: Seal the outer vial tightly. Store at 20°C in a vibration-free zone.
- Observation: Crystals should appear within 48–72 hours as prisms. If needles appear, the nucleation rate is too high—dilute the inner solution by 50%.

Protocol B: Data Collection Strategy (Aldehyde Management)

Objective: Minimize disorder in the aldehyde group ($-\text{CHO}$), which often rotates freely at room temperature.

- Mounting: Select a block-like crystal (approx. 0.2 x 0.2 x 0.1 mm). Mount on a Mitegen loop using minimal Paratone oil.
- Cooling: Flash cool immediately to 100 K (Liquid Nitrogen stream).
 - Why: The aldehyde group typically exhibits high thermal parameters () at 298 K. Cooling locks the conformation, allowing precise determination of the $\text{C}=\text{O}$ vs. $\text{C}-\text{H}$ orientation.
- Strategy: Collect a full sphere (360°) of data.
 - Resolution: Aim for 0.75 Å. The biphenyl core diffracts well; do not truncate resolution prematurely.

Workflow: From Powder to Structure

Figure 2: Decision tree for crystallizing biphenyl-carboxylic acid derivatives. Vapor diffusion is prioritized to avoid the high-boiling point issues of DMSO.

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